

Proper Disposal Procedures for E104 (Quinoline Yellow)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: E104

Cat. No.: B12383595

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For Immediate Reference: Essential Safety and Disposal Information

This guide provides essential safety and logistical information for the proper disposal of **E104**, also known as Quinoline Yellow, Quinoline Yellow WS, or C.I. 47005. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting. Adherence to local, state, and federal regulations is mandatory.^{[1][2][3]}

I. Personal Protective Equipment (PPE) and Safety Measures

Before handling **E104**, ensure the following personal protective equipment is used:

- Eye Protection: Safety glasses with side-shields or goggles are required.^[4]
- Hand Protection: Handle with gloves. Gloves must be inspected prior to use and disposed of properly after handling.^{[2][4]}
- Body Protection: A lab coat or protective suit is necessary to prevent skin contact.^{[1][4]}
- Respiratory Protection: In case of inadequate ventilation or dust formation, use a NIOSH/MSHA approved air-purifying dust or mist respirator.^{[3][5]}

General Handling Precautions:

- Avoid all personal contact, including inhalation of dust.[1][4]
- Use in a well-ventilated area.[1][4]
- Do not eat, drink, or smoke when handling this product.[1][2]
- Wash hands thoroughly after handling.[1][2][4]
- Keep containers securely sealed when not in use.[1]

II. Spill Management Protocol

In the event of a spill, follow these procedures to minimize exposure and environmental contamination:

For Dry Spills:

- Remove Ignition Sources: Eliminate any potential sources of ignition in the vicinity.[1]
- Clean Up: Use dry clean-up procedures to avoid generating dust.[1] Take up the material mechanically.[5][6]
- Collect Residue: Place the collected material into a suitable, labeled, and sealed container for disposal.[1][4]
- Ventilate: Ensure the area is well-ventilated.

For Wet Spills:

- Containment: Prevent the spillage from entering drains or water courses.[1][5] Cover drains if necessary.[2][5][6]
- Clean Up: Vacuum or shovel up the material.[1]
- Collect Residue: Place the collected material into a labeled container for disposal.[1]
- Wash Area: Wash the spill area with large amounts of water and prevent runoff into drains.[1] Retain contaminated washing water for proper disposal.[5][6]

III. Disposal Procedures

All waste must be handled in accordance with local, state, and federal regulations.^{[1][2]} Do not discharge **E104** into sewers or waterways.^[1]

Unused and Surplus Material:

- **Licensed Disposal Company:** The most recommended method is to offer surplus and non-recyclable solutions to a licensed disposal company.^{[4][7]}
- **Incineration:** An alternative is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.^[4]

Empty Containers:

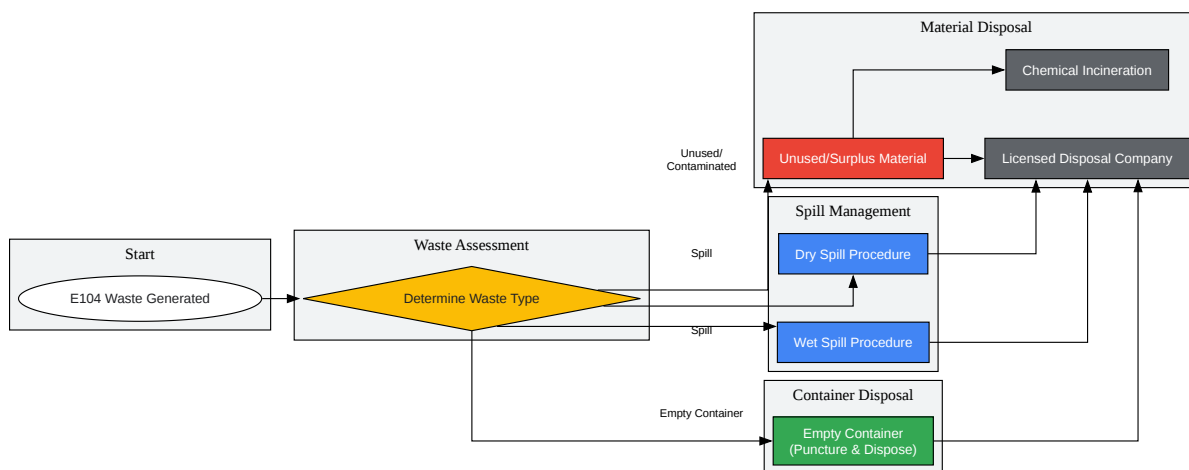
- **Puncture and Dispose:** Puncture containers to prevent re-use and dispose of them at an authorized landfill.^[1]
- **Rinsing:** For containers of highly toxic chemicals, the first three rinses must be collected and disposed of as hazardous waste.^[8]

IV. Quantitative Data Summary

Property	Value	Reference
Chemical Formula	C18H9NO8S2Na2	^[9]
Molar Mass	477.38 g/mol	^[10]
Appearance	Yellow or yellowish-brown powder	^[9]
Solubility	Highly soluble in water	^[9]
Acceptable Daily Intake (ADI)	0-5 mg/kg of body weight per day	^[11]

V. Logical Workflow for E104 Disposal

The following diagram illustrates the decision-making process for the proper disposal of **E104**.



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Caption: Logical workflow for the safe disposal of **E104** waste.

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